

Commercial Availability and Technical Guide for Ethyl 2-pyridylacetate

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Compound of Interest

Compound Name: Ethyl 2-pyridylacetate

Cat. No.: B1294560

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, suppliers, and key technical data for **Ethyl 2-pyridylacetate** (CAS No. 2739-98-2). This document is intended to assist researchers, scientists, and drug development professionals in sourcing and utilizing this compound in their work.

Introduction to Ethyl 2-pyridylacetate

Ethyl 2-pyridylacetate is a pyridine derivative with a molecular formula of $C_9H_{11}NO_2$. It is a valuable building block in organic synthesis, particularly in the pharmaceutical and agrochemical industries. Its structure, featuring a pyridine ring and an ethyl ester group, allows for a variety of chemical transformations, making it a versatile intermediate for the synthesis of more complex molecules.

Physical and Chemical Properties

Ethyl 2-pyridylacetate is a liquid at room temperature. A summary of its key physical and chemical properties is presented in the table below. This data has been compiled from various supplier and literature sources.

Property	Value	References
CAS Number	2739-98-2	[1] [2]
Molecular Formula	C ₉ H ₁₁ NO ₂	[2] [3]
Molecular Weight	165.19 g/mol	[1] [2] [3]
Appearance	Liquid	[1]
Boiling Point	70 °C at 0.05 mmHg	[1]
Density	1.084 g/mL at 25 °C	[1]
Refractive Index (n ₂₀ /D)	1.497	[1]
Purity (typical)	≥98%	[2] [4]
InChI Key	IUDKTVXSXWAKJO-UHFFFAOYSA-N	
SMILES	CCOC(=O)Cc1ccccc1	

Commercial Availability and Suppliers

Ethyl 2-pyridylacetate is readily available from a variety of chemical suppliers globally. The typical purity offered is ≥98%, with common pack sizes ranging from 5 g to 25 g and larger quantities available upon request. Below is a table summarizing some of the major suppliers.

Supplier	Purity	Available Quantities
MilliporeSigma (Sigma-Aldrich)	98%	25 g
TCI America	≥98.0% (GC)	5 g, 25 g
Fisher Scientific	≥98.0%	5 g
ChemScene	≥98%	10 g, 25 g
Santa Cruz Biotechnology	N/A	Inquire

Procurement and Quality Verification Workflow

The following diagram illustrates a typical workflow for procuring and verifying the quality of **Ethyl 2-pyridylacetate** for research and development purposes.

Procurement and Quality Verification Workflow

Experimental Protocols

Synthesis of Ethyl 2-pyridylacetate

A reliable method for the synthesis of **Ethyl 2-pyridylacetate** has been reported in Organic Syntheses. The following is a summary of the experimental protocol.

Materials:

- Lithium
- Bromobenzene
- Anhydrous diethyl ether
- α -Picoline
- Dry ice (solid carbon dioxide)
- Absolute ethanol
- Dry hydrogen chloride
- Chloroform
- Potassium carbonate

Procedure:

- Preparation of Phenyllithium: In a three-necked flask equipped with a stirrer, dropping funnel, and reflux condenser, prepare a solution of phenyllithium from lithium and bromobenzene in anhydrous diethyl ether.
- Formation of Picolylithium: To the stirred solution of phenyllithium, add α -picoline dropwise. The reaction mixture will turn a dark red-brown color.

- Carbonation: Pour the solution of picolylithium slowly onto crushed dry ice.
- Esterification: Remove the ether by distillation under reduced pressure. To the residue, add absolute ethanol and saturate the solution with dry hydrogen chloride while cooling in an ice bath. Allow the mixture to stand overnight.
- Work-up: Remove the solvent by distillation under reduced pressure. Dissolve the residue in chloroform and treat it with a paste of potassium carbonate in water.
- Purification: Separate the chloroform layer, remove the chloroform by distillation, and fractionally distill the residue under reduced pressure to yield **Ethyl 2-pyridylacetate**.

Analytical Methods for Quality Control

While a specific, validated analytical method for **Ethyl 2-pyridylacetate** is not readily available in the public domain, the following are representative methods that can be adapted for its analysis.

A reverse-phase HPLC method is suitable for the analysis of **Ethyl 2-pyridylacetate**.^[5]

- Column: A C18 column is a suitable stationary phase.
- Mobile Phase: A mixture of acetonitrile and water with a suitable buffer (e.g., formic acid or phosphoric acid for UV detection) can be used.^[5] The exact ratio should be optimized to achieve good separation and peak shape.
- Detection: UV detection at an appropriate wavelength (e.g., 254 nm) is suitable for the pyridine chromophore.
- Quantification: Purity can be determined by area percent, and concentration can be measured against a standard of known concentration.

GC-MS is a powerful technique for both the identification and quantification of volatile and semi-volatile compounds like **Ethyl 2-pyridylacetate**.

- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms) is recommended.
- Carrier Gas: Helium at a constant flow rate.

- Injection: A split injection is typically used.
- Oven Program: A temperature gradient from a low starting temperature (e.g., 50 °C) to a high final temperature (e.g., 250 °C) is used to elute the compound and any impurities.
- Detection: A mass spectrometer operating in electron ionization (EI) mode will provide a characteristic fragmentation pattern for identification and can be used for quantification in selected ion monitoring (SIM) mode for higher sensitivity.

Typical Certificate of Analysis Specifications

While a specific Certificate of Analysis was not publicly available, the following table represents typical specifications for commercially available **Ethyl 2-pyridylacetate** based on supplier data.

Test	Specification
Appearance	Clear to yellow liquid
Purity (by GC)	≥ 98.0%
Identity (by IR/NMR)	Conforms to structure
Water Content (by Karl Fischer)	≤ 0.5%
Residue on Ignition	≤ 0.1%

Safety Information

Ethyl 2-pyridylacetate should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.^[1]

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